

# Application Notes and Protocols: Preparation of CAY10746 Stock Solution

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## Compound of Interest

Compound Name: CAY10746

Cat. No.: B8135574

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## Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **CAY10746**, a potent and selective inhibitor of Rho-associated kinases (ROCK1 and ROCK2). Adherence to these protocols is crucial for ensuring the stability, and effective concentration of the compound in downstream experimental applications. The following sections detail the necessary materials, step-by-step procedures for solubilization, and recommended storage conditions to maintain the integrity of **CAY10746** stock solutions.

## Introduction to CAY10746

**CAY10746** is a small molecule inhibitor targeting ROCK1 and ROCK2, kinases that play a significant role in various cellular processes. Due to its inhibitory activity, **CAY10746** is a valuable tool for research in areas such as diabetic retinopathy.<sup>[1]</sup> Proper preparation of a stock solution is the first critical step in any experiment to ensure accurate and reproducible results.

## CAY10746 Properties

A summary of the key chemical and physical properties of **CAY10746** is provided in the table below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>23</sub> N <sub>3</sub> O <sub>5</sub>	[2]
Formula Weight	457.5 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥95%	[2]
Primary Solubility	DMSO	[2]

## Experimental Protocols

### Materials and Equipment

- **CAY10746** solid compound
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

### Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **CAY10746** stock solution in DMSO. It is recommended to prepare a concentrated stock solution that can be later diluted to the desired working concentration for specific assays.

#### Procedure:

- **Equilibrate:** Allow the vial of **CAY10746** solid to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **CAY10746** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.575 mg of **CAY10746**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Formula Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - Example:  $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 457.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.575 \text{ mg}$
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the **CAY10746** solid. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[1\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#) Store the aliquots as recommended in the storage section.

## Preparation of Formulations for In Vivo Experiments

For in vivo studies, **CAY10746** can be formulated in vehicles containing a combination of solvents. Two such protocols are provided below, both yielding a clear solution with a solubility of at least 2.08 mg/mL (4.55 mM).[\[1\]](#) It is advised to prepare these working solutions fresh on the day of use.[\[1\]](#)

### Protocol 1: PEG300 and Tween-80 Formulation[\[1\]](#)

- Start with a pre-made concentrated stock solution of **CAY10746** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
  - 10% DMSO (from the concentrated stock)
  - 40% PEG300

- 5% Tween-80
- 45% Saline
- For example, to prepare 1 mL of the final formulation, add 100  $\mu$ L of the 20.8 mg/mL DMSO stock to 400  $\mu$ L of PEG300 and mix. Then, add 50  $\mu$ L of Tween-80 and mix. Finally, add 450  $\mu$ L of saline to reach a final volume of 1 mL.[\[1\]](#)

#### Protocol 2: Corn Oil Formulation[\[1\]](#)

- Begin with a concentrated stock solution of **CAY10746** in DMSO.
- Add the solvents sequentially, mixing well after each addition:
  - 10% DMSO (from the concentrated stock)
  - 90% Corn Oil

## Storage and Stability

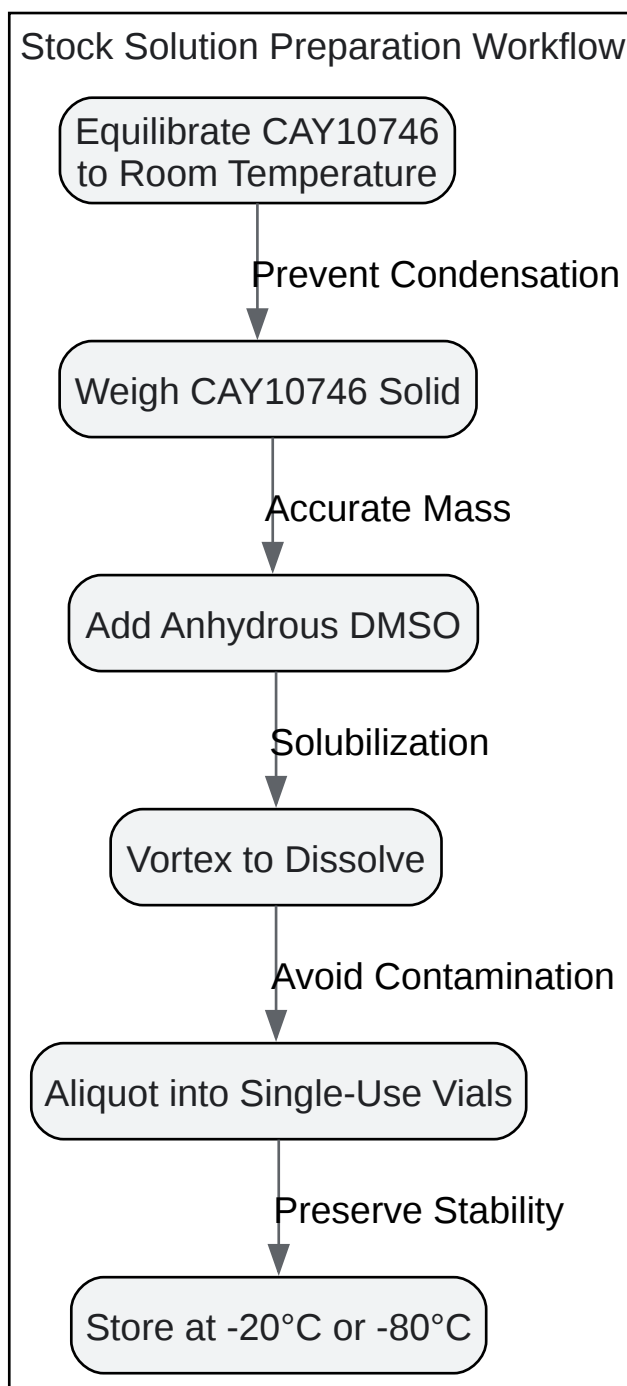
Proper storage is critical to maintain the chemical integrity and activity of **CAY10746**.

Form	Storage Temperature	Stability	Source
Solid	-20°C	$\geq 4$ years	<a href="#">[2]</a>
DMSO Stock Solution	-20°C	Up to 1 month	<a href="#">[1]</a>
DMSO Stock Solution	-80°C	Up to 6 months	<a href="#">[1]</a> <a href="#">[3]</a>

Note: Always protect solutions from light and avoid repeated freeze-thaw cycles.

## Visualized Workflow

The following diagram illustrates the key steps for preparing a **CAY10746** stock solution.



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Caption: Workflow for **CAY10746** Stock Solution Preparation.

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